Storage and handling recommendations for Daltraric acid

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Technical Support Center: D-Altraric Acid

This technical support center provides guidance on the storage, handling, and troubleshooting for **D-altraric acid**. Given the limited specific experimental data for **D-altraric acid**, the recommendations provided are based on its structural similarity to other aldaric acids, such as D-tartaric acid, and general principles for handling sugar acids.

Frequently Asked Questions (FAQs)

Q1: What is **D-altraric acid?**

A1: **D-altraric acid** is a sugar acid with the chemical formula C₆H₁₀O₈.[1] It is the D-enantiomer of altraric acid.[1] Aldaric acids are characterized by having carboxylic acid groups at both ends of their carbon chain.

Q2: What are the general recommendations for storing **D-altraric acid**?

A2: **D-altraric acid** should be stored in a cool, dry, and well-ventilated area.[2][3] It is advisable to keep the container tightly closed to prevent moisture absorption.[3] As a general guideline for sugar acids, storage containers should be opaque and airtight.

Q3: What personal protective equipment (PPE) should be worn when handling **D-altraric acid**?

A3: When handling **D-altraric acid**, it is recommended to wear appropriate personal protective equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a lab



coat or apron.[4][5] If there is a risk of generating dust, a respirator may be necessary.[5]

Q4: Is **D-altraric acid** considered hazardous?

A4: While specific toxicity data for **D-altraric acid** is not readily available, similar compounds like tartaric acid are considered hazardous.[6] Tartaric acid is irritating to the eyes, respiratory system, and skin.[6] Therefore, it is prudent to handle **D-altraric acid** with care, avoiding contact with skin and eyes and preventing inhalation of any dust.[3]

Q5: What materials are incompatible with **D-altraric acid?**

A5: Based on information for similar sugar acids, **D-altraric acid** should not be stored with strong oxidizing agents, bases, or reducing agents.[2][6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving D-altraric Acid	D-altraric acid may have limited solubility in certain solvents.	Based on data for similar sugar acids, D-altraric acid is expected to be soluble in water. If you experience difficulty, gentle heating or sonication may aid dissolution. For organic solvents, solubility is likely to be lower.
Material Has Changed Color or Clumped	This may indicate moisture absorption or degradation.	Discard the material if significant changes in appearance are observed. To prevent this, ensure the container is tightly sealed and stored in a dry environment.
Inconsistent Experimental Results	This could be due to impurities or degradation of the D-altraric acid.	Ensure you are using a high- purity grade of D-altraric acid. If degradation is suspected, it is recommended to use a fresh batch of the compound.



Physicochemical Data

Due to the limited availability of experimental data for **D-altraric acid**, the following table summarizes computed data from PubChem.

Property	Value
Molecular Formula	C6H10O8
Molecular Weight	210.14 g/mol
IUPAC Name	(2S,3R,4S,5S)-2,3,4,5-tetrahydroxyhexanedioic acid
CAS Number	117468-78-7

Experimental Protocols

Detailed experimental protocols for **D-altraric acid** are not widely available. Researchers should adapt general protocols for aldaric acids based on the specific requirements of their experiments, always starting with small-scale trials to optimize conditions.

Visual Workflow Guides



Storage Handling Store in a Cool, Dry, Wear Appropriate PPE Receive D-Altraric Acid Well-Ventilated Area (Goggles, Gloves, Lab Coat) Keep Container Avoid Skin and Store Appropriately Tightly Sealed Eye Contact Store Away From Handle Safely in Incompatible Materials Avoid Inhaling Dust cluster_storage Designated Area (Oxidizers, Bases) Dispose of Waste cluster_handling According to Regulations

Workflow for Safe Storage and Handling of D-Altraric Acid

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Caption: A logical workflow for the proper storage and handling of **D-altraric acid**.



Dissolution Issues Difficulty Verify Solvent Choice Apply Gentle Heat Dissolving (Water is likely suitable) or Sonication Appearance Change Color Change Review Storage **Problem Encountered** Discard if Degraded or Clumping Conditions (Moisture?) Inconsistent Results Verify Purity of Inconsistent Use a Fresh Batch Results D-Altraric Acid

Troubleshooting Common Issues with D-Altraric Acid

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Caption: A troubleshooting workflow for common issues encountered with **D-altraric acid**.

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